

Chemical Profile and Key Applications

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Compound Focus: 2'-Aminoacetophenone

CAS No.: 125507-96-2

Cat. No.: S1538299

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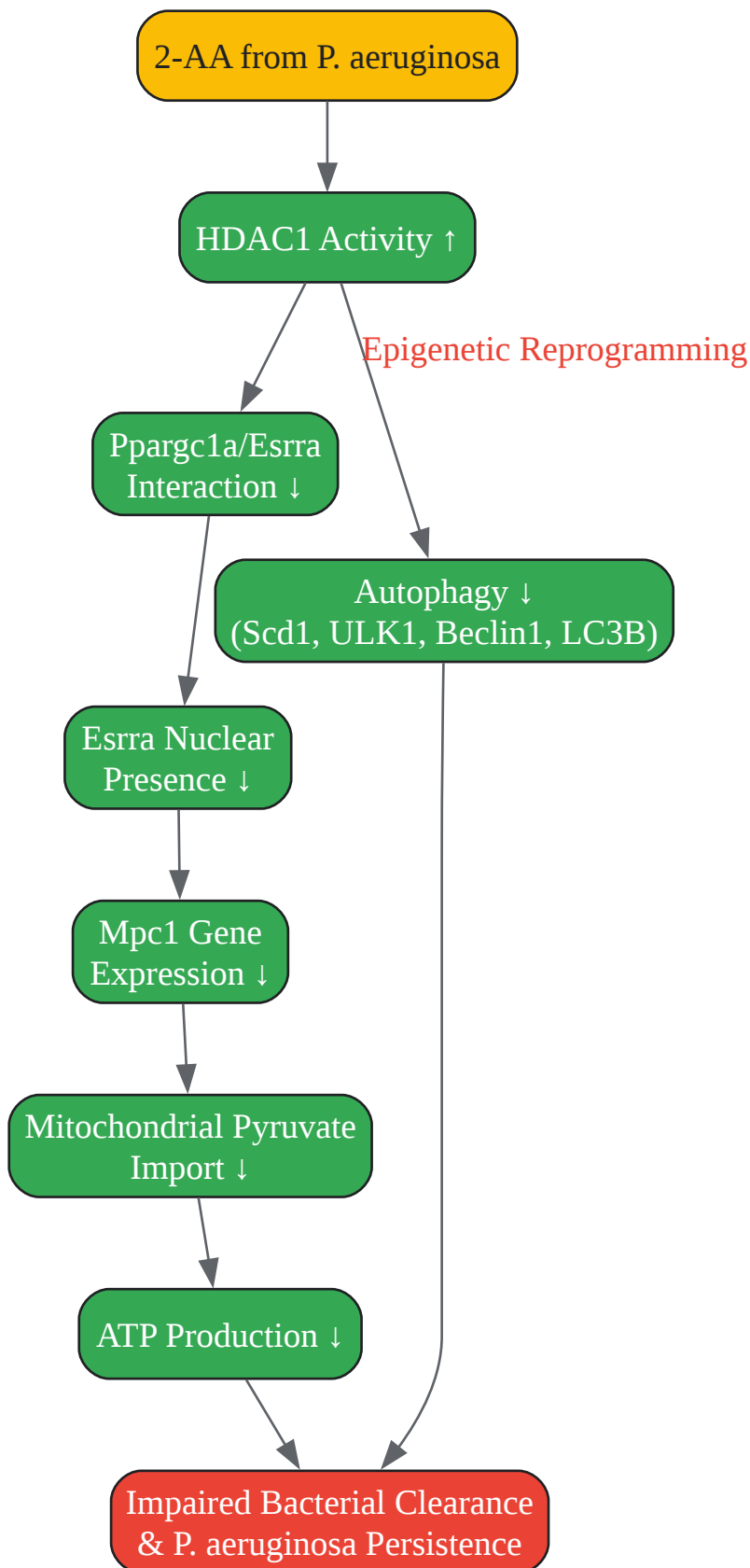
The table below summarizes the fundamental chemical identity and primary uses of 2-Aminoacetophenone:

Property / Aspect	Description
Chemical Identity IUPAC Name: 2-Aminoacetophenone Other Names: β -Ketophenethylamine, α -Desmethylcathinone, ortho-Aminoacetophenone, PAL-27 [1] Molecular Formula C ₈ H ₉ NO [2] [1] [3] Molecular Weight 135.16 g/mol [3] CAS Number 551-93-9 [3] Physical Form Yellow to yellow-brown liquid [3] Odor Grape-like, heavy-sweet, animal-floral [3] Key Applications • Pharmaceutical Intermediate: Critical building block for Linagliptin (anti-diabetic drug) and other APIs [4]. • Bacterial Quorum Sensing: A signaling molecule for <i>P. aeruginosa</i> that modulates host immunity [5] [6]. • Flavor & Fragrance: Used in specialty flavors and fragrances due to its grape-like odor [3] [4]. • Research & Diagnostic Tool: Analytical standard and diagnostic aid for detecting <i>P. aeruginosa</i> infections [3] [4].	

Biological Significance in *Pseudomonas aeruginosa* Pathogenesis

2-AA is a **quorum-sensing (QS) molecule** produced by *P. aeruginosa* that enables long-term persistence in infected hosts by reprogramming host immune responses [5] [6].

The diagram below illustrates the core mechanism by which 2-AA disrupts macrophage bioenergetics to promote bacterial persistence:



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2-AA disrupts macrophage energy production and autophagic function, leading to impaired bacterial clearance [5] [6].

Experimental Protocols for Key Findings

Here are methodologies for studying 2-AA's effects on immune cell function and bacterial persistence.

Intracellular Bacterial Persistence Assay

This protocol assesses how 2-AA affects bacterial survival inside macrophages [5].

- **Key Reagents & Strains:** Wild-type *P. aeruginosa* PA14, isogenic QS mutants (e.g., mvfR, pqsA), murine bone marrow-derived macrophages, 2-AA stock solution, cell culture media, gentamicin.
- **Procedure:**
 - **Cell Infection:** Infect macrophages with different bacterial strains at a defined Multiplicity of Infection.
 - **2-AA Treatment:** Add exogenous 2-AA (e.g., 200 μ M) to relevant wells.
 - **Gentamicin Protection:** After phagocytosis, treat with gentamicin to kill extracellular bacteria.
 - **Cell Lysis & Plating:** Lyse macrophages at time points (e.g., 1-3 hours), plate serial dilutions, and count Colony Forming Units to quantify intracellular bacteria.
- **Expected Outcome:** Macrophages infected with 2-AA-producing strains show sustained bacterial loads, while 2-AA-deficient mutants are cleared.

Analysis of Autophagic Flux

This method evaluates 2-AA's impact on the autophagy pathway in infected immune cells [5].

- **Key Reagents:** Antibodies for LC3B, p62, ULK1, Beclin1; rapamycin (autophagy inducer), transfection reagents for GFP-LC3 constructs, confocal microscopy equipment.
- **Procedure:**
 - **Cell Treatment & Infection:** Treat macrophages with 2-AA and/or rapamycin, then infect.
 - **Immunofluorescence (LC3B Puncta):** Fix cells, stain with LC3B antibody, and visualize via confocal microscopy. Count LC3B puncta per cell as autophagosome indicator.
 - **Gene Expression Analysis:** Extract RNA, perform RT-qPCR to measure ULK1 and Beclin1 transcript levels.
 - **Protein Level Analysis:** Perform Western Blotting for LC3B-II and p62 protein levels.

- **Expected Outcome:** 2-AA treatment reduces LC3B puncta formation, downregulates ULK1 and Beclin1 expression, and alters LC3B-II and p62 protein levels.

Industrial and Market Landscape

The production and use of 2-AA are driven by specific industrial and economic factors.

Aspect	Details
Market Drivers	• Expansion of the pharmaceutical industry, particularly for chronic diseases like diabetes and cancer [7]. • Burgeoning investments in pharmaceutical R&D [7]. • Widespread use in pigments, dyes, agrochemicals, and as a food additive [7].
Production & Cost	Purity & Price: High-purity ($\geq 98\%$) 2-Aminoacetophenone is available at approximately \$629 per kg [3].
Production Trends :	Focus on technological innovations like continuous flow chemistry, green chemistry, and process automation to improve efficiency and sustainability [8] [9].
Regulatory Landscape	Manufacturers must navigate complex regulations from agencies like the FDA and EPA, adhering to Good Manufacturing Practices and environmental standards [8] [9].

Key Insights for Researchers

For scientists working with 2-Aminoacetophenone, here are critical considerations:

- **Handling and Sourcing:** 2-AA is commercially available from fine chemical suppliers. It has a melting point of **20°C**, boiling point of **85-90°C at 0.5 mm Hg**, and density of **1.112 g/mL at 25°C** [3]. It is an irritant, so standard laboratory safety practices should be followed.
- **Research Implications:** The role of 2-AA in immune tolerance presents a novel target for **host-directed therapies** against persistent *P. aeruginosa* infections [5] [6]. Its function as a monoamine-releasing agent, while limited in the central nervous system, makes it a parent compound for a large class of stimulants [1].

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